

mPEG45-diol molecular weight and CAS number

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: mPEG45-diol

Cat. No.: B14013127

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In-Depth Technical Guide: mPEG45-diol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **mPEG45-diol**, a bifunctional polyethylene glycol (PEG) derivative increasingly utilized in advanced drug delivery systems and bioconjugation. This document details its physicochemical properties, and potential applications, with a focus on its role in the development of PROTACs and stimuli-responsive nanohydrogels.

Core Properties of mPEG45-diol

mPEG45-diol is a hydrophilic linker characterized by a methoxy-terminated polyethylene glycol chain with a hydroxyl group at the opposing terminus. This structure imparts desirable aqueous solubility and biocompatibility, making it a valuable component in complex macromolecular constructs.

Property	Value	Source
Molecular Weight	2088.49	[1] [2]
CAS Number	122202-39-5	[1] [2] [3]
Description	A polyether-containing PEG derivative.	[1] [2]

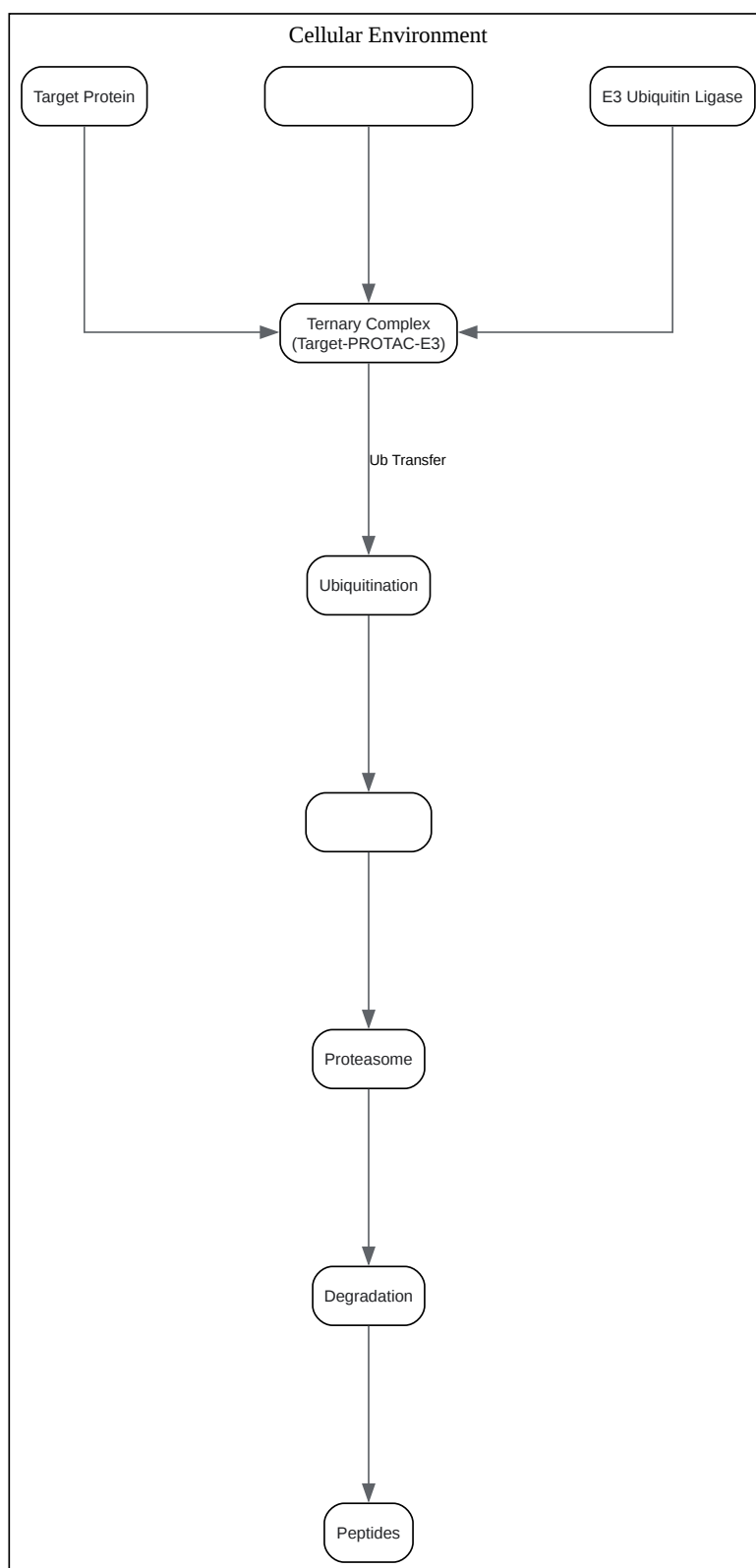
Applications in Advanced Drug Delivery

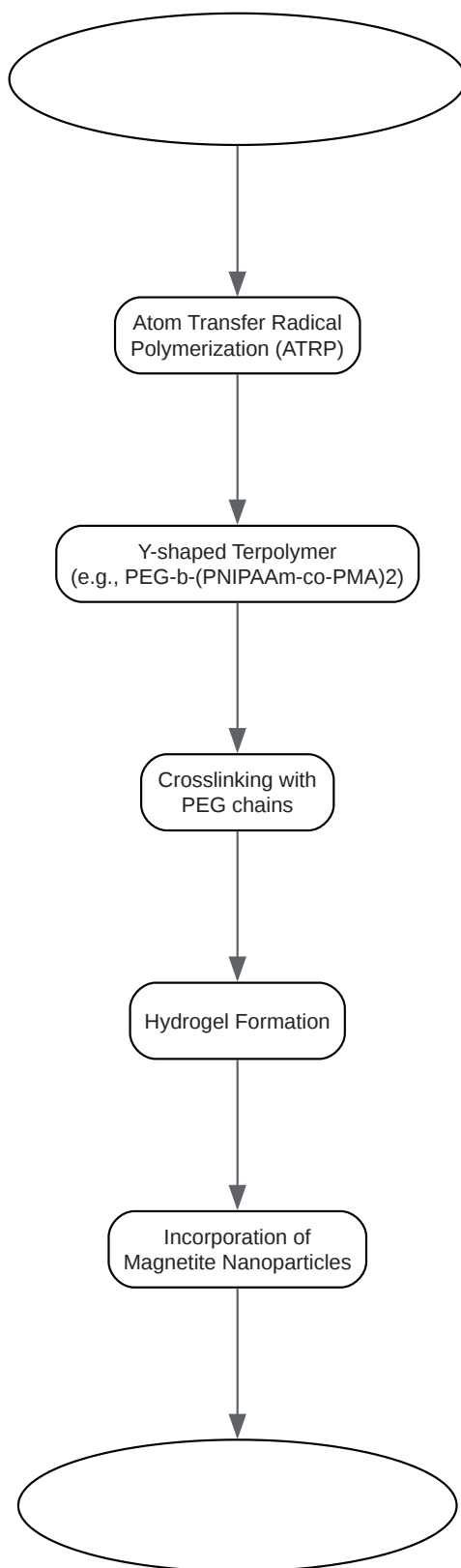
The unique properties of **mPEG45-diol** make it a versatile tool in the field of drug delivery, particularly in the construction of Proteolysis Targeting Chimeras (PROTACs) and stimuli-responsive nanocarriers.

PROTAC Linker

mPEG45-diol can be functionalized for use as a linker in PROTACs. PROTACs are heterobifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein. The PEG component of the linker can enhance the solubility and pharmacokinetic properties of the PROTAC molecule.

The general workflow for PROTAC-mediated protein degradation involves the PROTAC molecule forming a ternary complex with the target protein and an E3 ligase. This proximity facilitates the transfer of ubiquitin to the target protein, marking it for degradation by the proteasome.





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- To cite this document: BenchChem. [mPEG45-diol molecular weight and CAS number]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14013127#mpeg45-diol-molecular-weight-and-cas-number>]

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